

Physical and chemical properties of Umbelliferone-4-acetic acid

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Compound of Interest

Compound Name: 7-Hydroxycoumarin-4-acetic acid

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Umbelliferone-4-acetic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Umbelliferone-4-acetic acid, also known as **7-hydroxycoumarin-4-acetic acid**, is a derivative of umbelliferone, a naturally occurring coumarin. This compound has garnered significant interest in various scientific fields due to its intrinsic fluorescence and potential biological activities. It serves as a versatile building block in the synthesis of more complex molecules and as a tool in biochemical and cellular studies. This technical guide provides an in-depth overview of the physical and chemical properties of Umbelliferone-4-acetic acid, detailed experimental protocols for its synthesis, and an exploration of its known and potential biological activities and associated signaling pathways.

Physical and Chemical Properties

Umbelliferone-4-acetic acid is a white to off-white crystalline powder. Its core structure consists of a benzopyrone (coumarin) ring with a hydroxyl group at the 7-position and an acetic acid group at the 4-position.

Table 1: General and Physical Properties of Umbelliferone-4-acetic Acid

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₈ O ₅	[1]
Molecular Weight	220.18 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	200-213 °C, 212 °C (decomposes)	[1][2]
Solubility	Soluble in DMSO and methanol.	[2]
Purity	≥97% (HPLC), ≥98% (NMR)	[2][3]
CAS Number	6950-82-9	[1]

Table 2: Spectroscopic Properties of Umbelliferone-4-acetic Acid

Spectroscopic Data	Wavelength/Shift	Reference(s)
Maximum Absorption Wavelength (λ_{max})	326 nm (in Methanol)	[4]
Fluorescence Excitation (Ex)	360 nm (in DMSO)	[2]
Fluorescence Emission (Em)	450 nm (in DMSO)	[2]
^1H NMR (DMSO- d_6 , 400 MHz), δ (ppm)	11.08 (1H, s, COOH), 7.41-6.98 (2H, m, H-5 and H-6), 6.69-6.23 (2H, m, H-8 and H-3), 4.93 (1H, dd, OH), 3.02-2.89 (2H, m, CH ₂)	[4]
^{13}C NMR (DMSO- d_6 , 100 MHz), δ (ppm)	171.5 (C=O), 160.2 (C-2), 152.4 (C-4), 150.5 (C-8a), 135.2 (C-6), 124.8 (C-5), 122.9 (C-7), 120.1 (C-4a), 112.5 (C-3), 104.1 (C-8), 37.0 (-CH ₂)	[4]
High-Resolution Mass Spectrometry (HRMS) (+ESI) [M+H] ⁺	Calculated: 221.0445, Measured: 221.0464	[5]

Chemical Structure

Caption: Chemical structure of Umbelliferone-4-acetic acid.

Experimental Protocols

The synthesis of Umbelliferone-4-acetic acid and its derivatives often employs the Pechmann condensation, a classic method for preparing coumarins.

Synthesis of 7-Hydroxycoumarin-4-acetic acid

Method A (Conventional Heating):

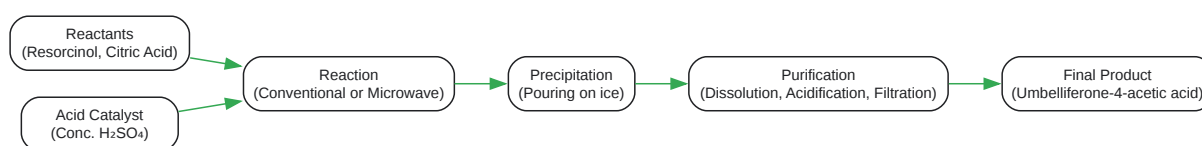
- A mixture of citric acid (0.02 mol) and concentrated sulfuric acid (0.03 mol) is stirred at room temperature for 30 minutes.

- The mixture is then placed in a boiling water bath to facilitate the removal of carbon monoxide. (Caution: This step should be performed in a well-ventilated fume hood).
- The reaction mixture is cooled to 10 °C.
- Resorcinol (0.02 mol), pre-cooled to 10 °C, is added dropwise to the mixture.
- The reaction mixture is stirred at room temperature for 48 hours.
- The mixture is then decanted onto ice, leading to the precipitation of the product.
- The precipitate is filtered and dissolved in a saturated sodium bicarbonate solution.
- The solution is then acidified to re-precipitate the product, which is subsequently filtered, washed with deionized water, and dried.[4][6]

Method B (Microwave-Assisted):

- A mixture of citric acid (0.02 mol), concentrated sulfuric acid (0.03 mol), and resorcinol (0.02 mol) is placed in a microwave reactor.
- The mixture is heated at 10% power for 4 minutes.
- The resulting product is worked up as described in Method A (steps 6-8).[6]

General Experimental Workflow



General workflow for the synthesis of Umbelliferone-4-acetic acid.

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Caption: General workflow for the synthesis of Umbelliferone-4-acetic acid.

Biological Activities and Signaling Pathways

While Umbelliferone-4-acetic acid is widely utilized as a fluorescent probe and a substrate for various enzymes, detailed studies on its specific biological activities and modulation of signaling pathways are less common compared to its parent compound, umbelliferone.^{[2][7]} It is, however, used as a model compound in antioxidant studies and is explored in pharmaceutical development for its potential therapeutic effects.^[2]

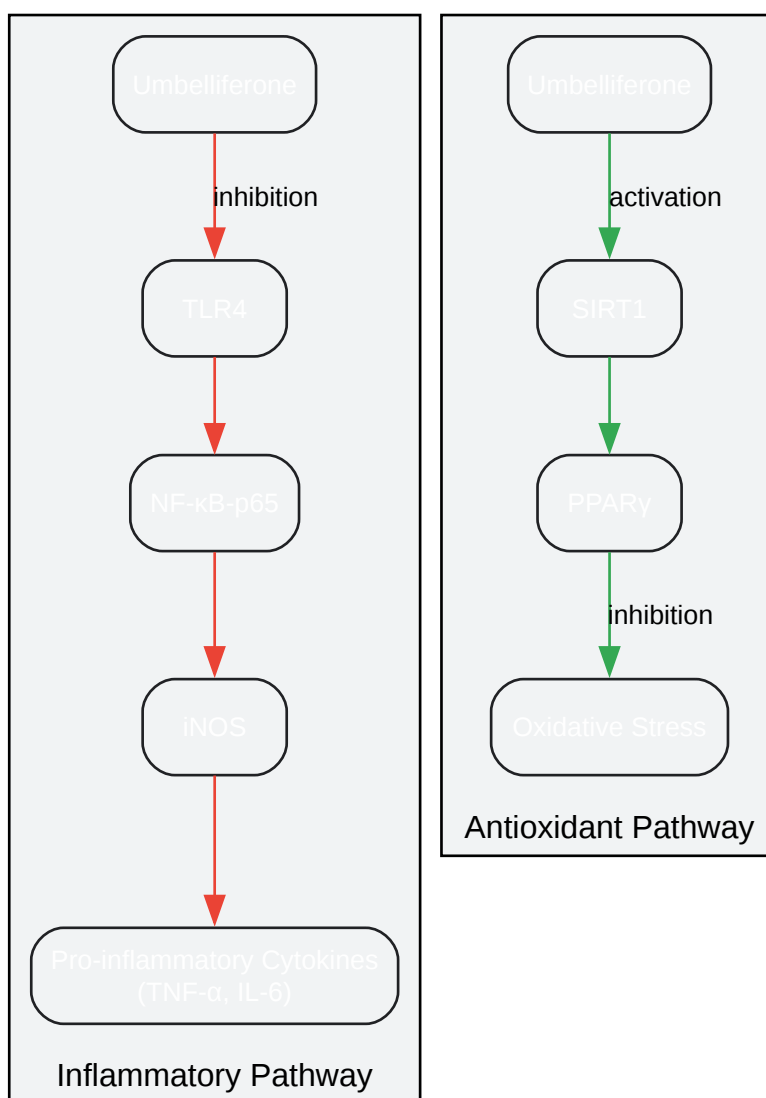
The biological activities of the parent compound, umbelliferone, can provide insights into the potential therapeutic applications of its derivatives.

Anti-inflammatory and Antioxidant Effects of Umbelliferone

Studies on umbelliferone have demonstrated its potent anti-inflammatory and antioxidant properties. For instance, in a rat model of ulcerative colitis induced by acetic acid, umbelliferone was shown to ameliorate tissue injury.^{[1][4][8]} The proposed mechanisms involve the modulation of key inflammatory and antioxidant signaling pathways.

Signaling Pathways Modulated by Umbelliferone:

- **Downregulation of the TLR4/NF- κ B-p65/iNOS Signaling Pathway:** Umbelliferone has been shown to reduce the expression of Toll-like receptor 4 (TLR4), nuclear factor-kappa B (NF- κ B p65), and inducible nitric oxide synthase (iNOS).^{[1][8]} This leads to a decrease in the production of pro-inflammatory cytokines such as TNF- α and IL-6.^[8]
- **Upregulation of the SIRT1/PPAR γ Signaling Pathway:** Umbelliferone can enhance the expression of Sirtuin 1 (SIRT1) and peroxisome proliferator-activated receptor-gamma (PPAR γ), which are involved in inhibiting oxidative stress and inflammation.^{[1][8]}



Signaling pathways modulated by Umbelliferone.

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Caption: Signaling pathways modulated by the parent compound, Umbelliferone.

Conclusion

Umbelliferone-4-acetic acid is a valuable compound for researchers in chemistry, biology, and medicine. Its well-defined physical and chemical properties, coupled with established synthesis protocols, make it readily accessible for a variety of applications. While its primary use to date has been as a fluorescent tool, the known biological activities of its parent compound, umbelliferone, suggest that Umbelliferone-4-acetic acid may also possess significant

therapeutic potential, particularly in the areas of inflammation and oxidative stress. Further research is warranted to fully elucidate the specific biological mechanisms and signaling pathways modulated by this intriguing molecule, paving the way for its potential use in drug discovery and development.

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